

# 4,4'-Dihydroxybiphenyl-3,3'-dicarboxylic acid

## CAS number

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### Compound of Interest

Compound Name: 4,4'-Dihydroxybiphenyl-3,3'-dicarboxylic acid

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### An In-depth Technical Guide to 4,4'-Dihydroxybiphenyl-3,3'-dicarboxylic Acid

CAS Number: 13987-45-6

This technical guide provides a comprehensive overview of **4,4'-Dihydroxybiphenyl-3,3'-dicarboxylic acid**, a bifunctional organic compound of significant interest to researchers in materials science and drug development. Also known by synonyms such as H4dobpdc, this molecule serves as a crucial building block for advanced materials and exhibits potential as a biologically active agent.<sup>[1][2]</sup> Its rigid biphenyl core, combined with the hydrogen-bonding capabilities of its hydroxyl and carboxylic acid groups, makes it a versatile precursor for the synthesis of metal-organic frameworks (MOFs), high-performance polymers, and complex pharmaceutical intermediates.<sup>[1][3]</sup>

## Physicochemical Properties and Specifications

The unique structural characteristics of **4,4'-Dihydroxybiphenyl-3,3'-dicarboxylic acid**, including its planar biphenyl core and synergistic functional groups, underpin its utility.<sup>[3]</sup> The molecule consists of a biphenyl backbone with two hydroxyl (-OH) groups at the 4 and 4' positions and two carboxylic acid (-COOH) groups at the 3 and 3' positions.<sup>[2]</sup> This arrangement provides both hydrophilic and hydrophobic characteristics, allowing for its use in diverse chemical environments.<sup>[2][3]</sup>

| Property                  | Value   | Reference(s) |
|---------------------------|---|--------------|
| CAS Number                | 13987-45-6  | [1][2][4]    |
| Molecular Formula         | C <sub>14</sub> H <sub>10</sub> O <sub>6</sub>                          | [2][4][5]    |
| Molecular Weight          | 274.23 g/mol  | [4][6]       |
| IUPAC Name                | 5-(3-carboxy-4-hydroxyphenyl)-2-hydroxybenzoic acid                     | [5]          |
| Synonyms                  | H4dobpdc, DHBDCA, 4,4'-dihydroxy-[1,1'-biphenyl]-3,3'-dicarboxylic acid | [1][2]       |
| Appearance                | White to off-white solid; Light pink sludge post-synthesis              | [2][3]       |
| Boiling Point (Predicted) | 547.1 ± 50.0 °C at 760 mmHg   | [7]          |
| Density (Predicted)       | 1.552 ± 0.06 g/cm <sup>3</sup>  | [7]          |
| Solubility                | Soluble in polar solvents such as DMF and water                         | [3]          |
| Storage                   | Sealed in dry, room temperature conditions                              | [2]          |

## Synthesis and Experimental Protocols

The synthesis of **4,4'-Dihydroxybiphenyl-3,3'-dicarboxylic acid** typically involves the carboxylation of a 4,4'-biphenol precursor. While various methods exist, a common and efficient approach is the solvothermal reaction using potassium carbonate in a high-boiling amide solvent.[2][8]

### Experimental Protocol: Solvothermal Synthesis

This protocol details a high-yield synthesis from 4,4'-Biphenol.[2][8]

Materials:

- 4,4'-Biphenol (11.20 g)
- Potassium carbonate ( $K_2CO_3$ ), anhydrous (24.93 g, 3 equivalents)
- N,N-Dimethylformamide (DMF) (68 mL)
- Hydrochloric acid (HCl), concentrated
- Distilled water

#### Equipment:

- 300 mL steel reactor
- Stirring mechanism (e.g., magnetic stir bar)
- Heating mantle or oven capable of reaching 200 °C
- Filtration apparatus (e.g., Büchner funnel)
- pH meter or pH paper

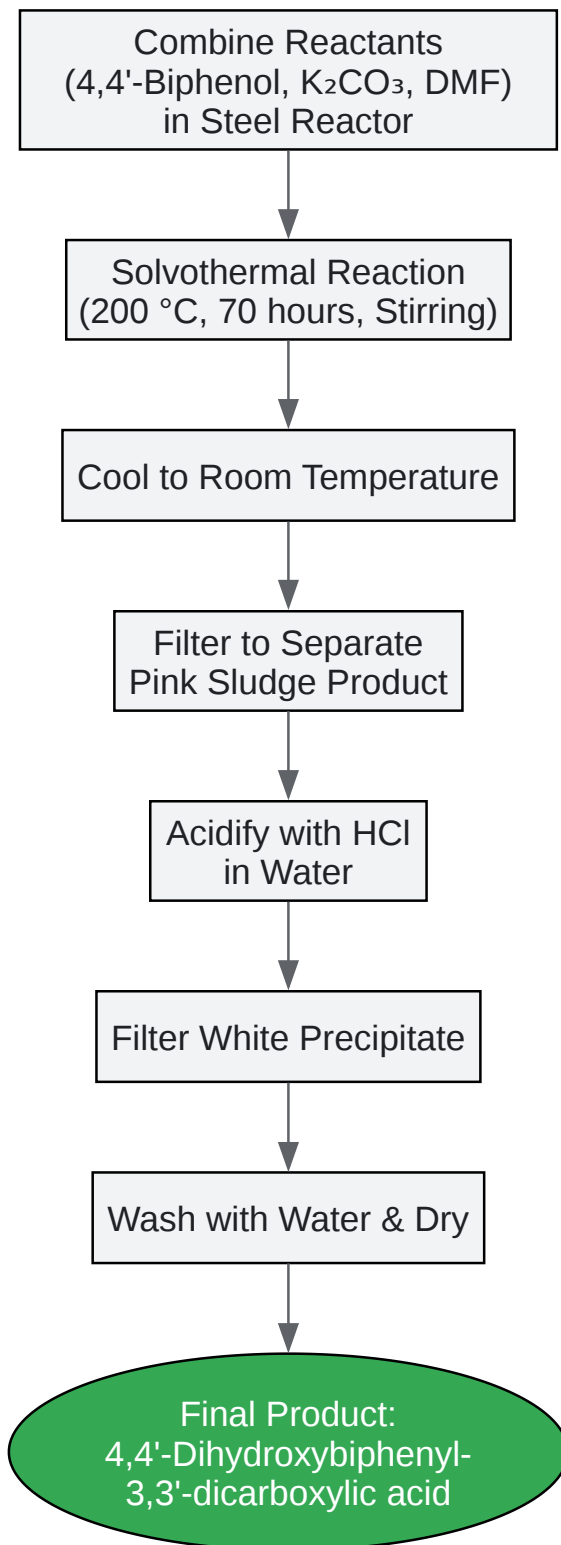
#### Procedure:

- Combine 4,4'-Biphenol (11.20 g) and potassium carbonate (24.93 g) in the 300 mL steel reactor.
- Add 68 mL of DMF to the reactor.
- Seal the reactor and place it in the heating apparatus.
- Heat the mixture to 200 °C while stirring and maintain these conditions for 70 hours.[\[2\]](#)
- After the reaction period, cool the reactor to room temperature.
- The product will be a light pink, sludge-like solid.[\[8\]](#) Filter the mixture to separate the solid product from the red-colored DMF solvent.
- Wash the collected solid with a small amount of fresh DMF to remove residual solvent.

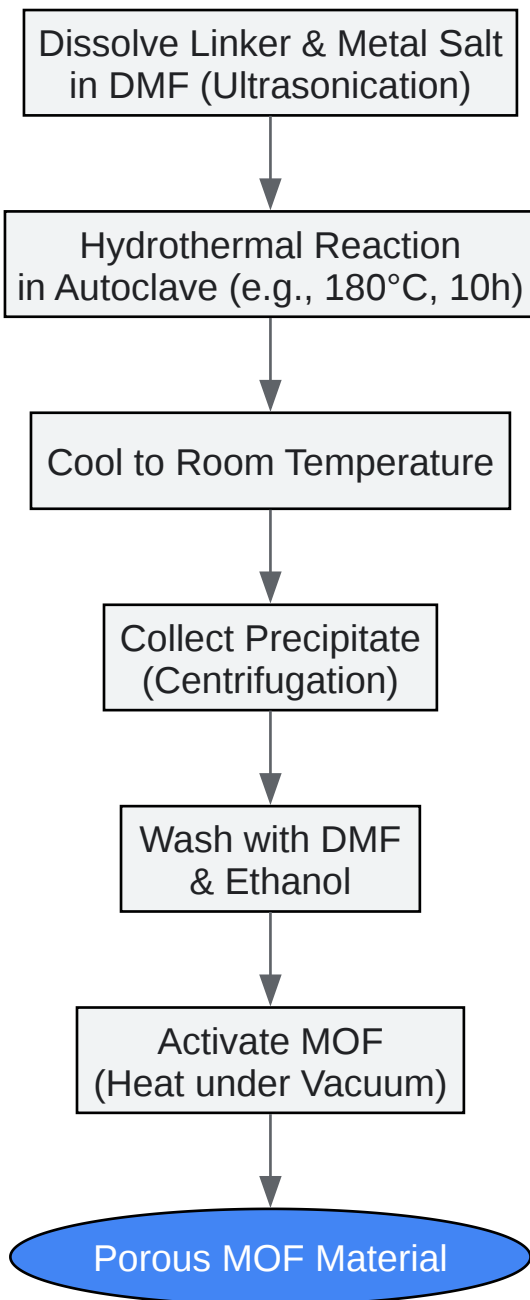
- Resuspend the solid product in distilled water.
- Acidify the suspension by slowly adding concentrated hydrochloric acid until the pH is acidic, leading to the precipitation of the final product.
- Filter the resulting white solid, wash thoroughly with distilled water until the filtrate is neutral, and dry under vacuum at 80 °C.

This method has been reported to achieve a yield of approximately 95%.<sup>[2]</sup> The use of an amide-based solvent like DMF is crucial as it helps prevent the hardening of the intermediate sludge, simplifying the filtration process.<sup>[1]</sup>

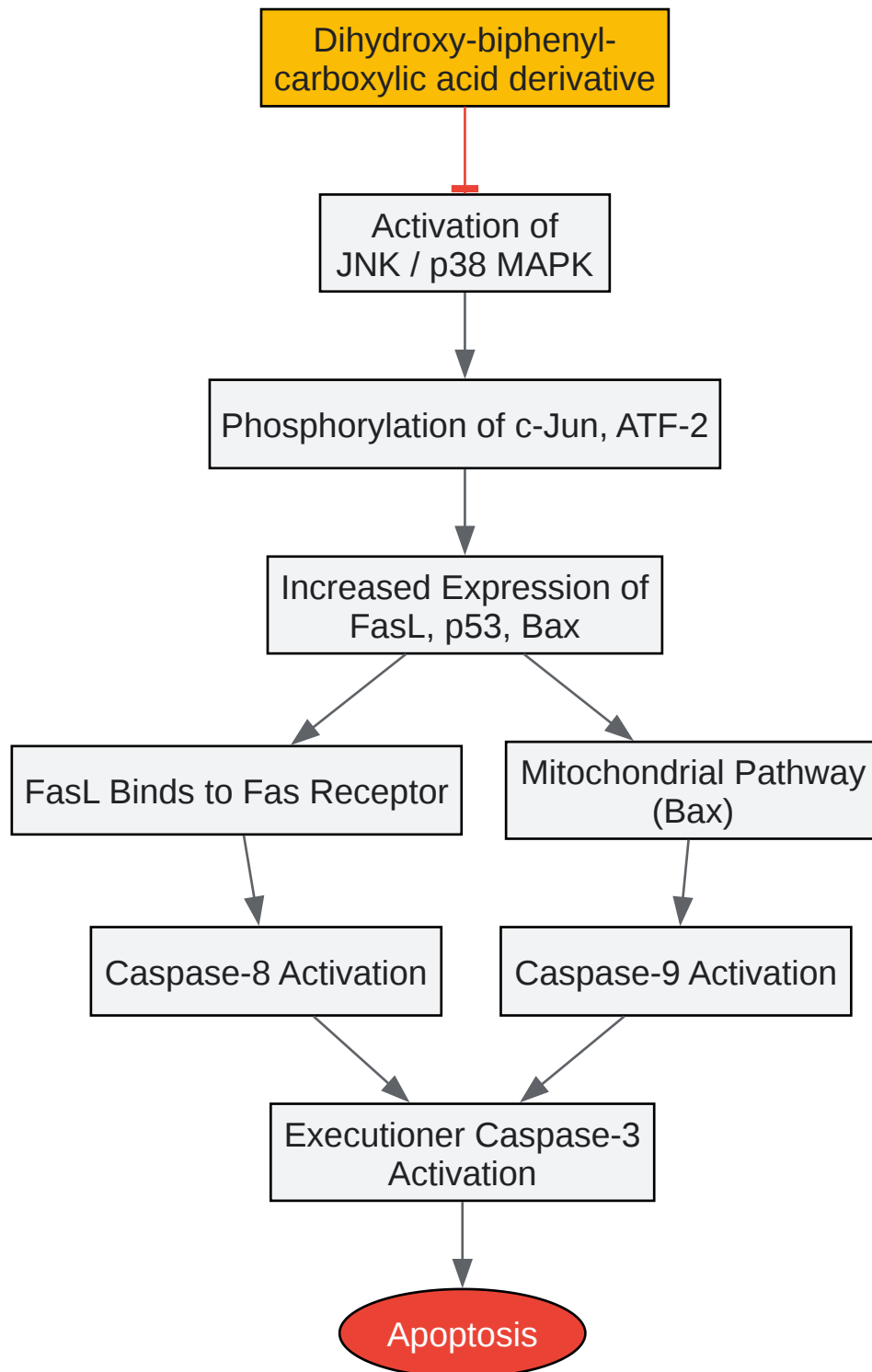
## Workflow for Solvothermal Synthesis

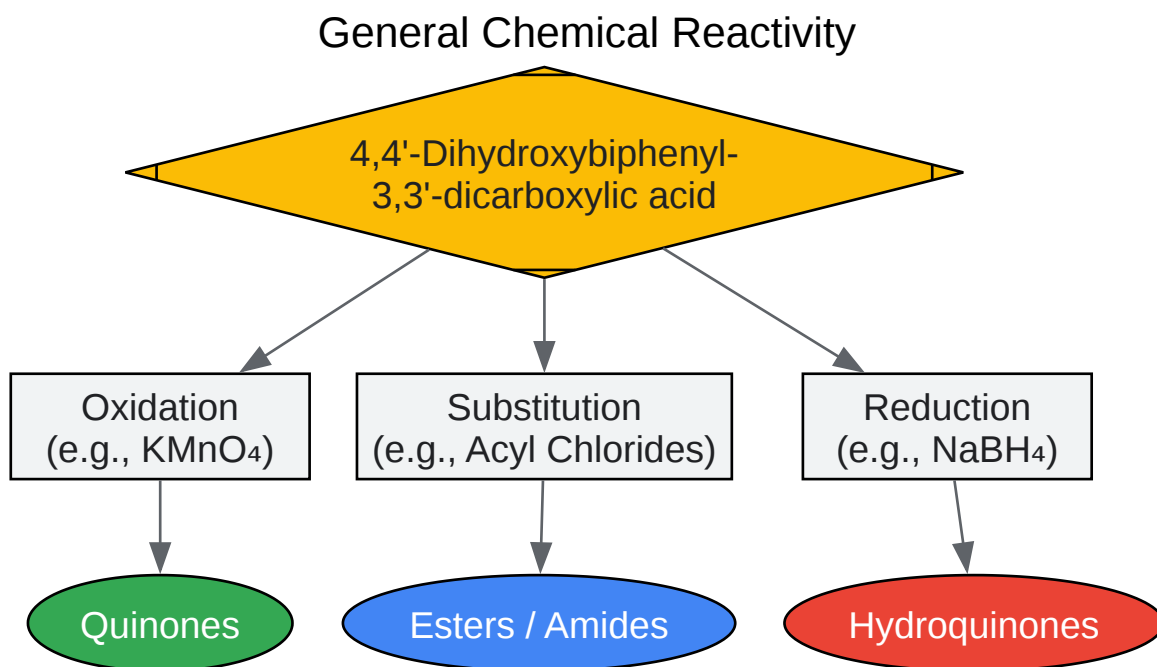


## General Workflow for MOF Synthesis



## Plausible Apoptosis Signaling Pathway





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## References

- 1. 4,4'-Dihydroxybiphenyl-3,3'-dicarboxylic acid | 13987-45-6 | Benchchem [benchchem.com]
- 2. Buy 4,4'-Dihydroxy-[1,1'-biphenyl]-3,3'-dicarboxylic acid (EVT-341158) | 13987-45-6 [evitachem.com]
- 3. Rapid and Accurate Machine Learning Recognition of High Performing Metal Organic Frameworks for CO<sub>2</sub> Capture - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. preprints.org [preprints.org]
- 5. 4,4'-Dihydroxybiphenyl-3,3'-dicarboxylic acid | C<sub>14</sub>H<sub>10</sub>O<sub>6</sub> | CID 10934636 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 4,4'-Dihydroxybiphenyl-3,3'-dicarboxylic acid | 13987-45-6 [chemicalbook.com]



- 7. Synthesis, In Silico Prediction, and In Vitro Evaluation of Anti-tumor Activities of Novel 4'-Hydroxybiphenyl-4-carboxylic Acid Derivatives as EGFR Allosteric Site Inhibitors - Shihab - Current Medicinal Chemistry [rjpbbr.com]
- 8. WO2019212233A1 - Method for preparing 4,4'-dihydroxy-[1,1'-biphenyl-3,3'-dicarboxylic acid] - Google Patents [patents.google.com]
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